

An In-depth Technical Guide to 1-Decyl-3-methylimidazolium chloride

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Compound of Interest

Compound Name: 1-Decyl-3-methylimidazolium
chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Decyl-3-methylimidazolium chloride** ([C10MIM]Cl), an ionic liquid with significant applications across various scientific disciplines. The document details its chemical structure, physicochemical properties, synthesis, and key applications, with a focus on presenting quantitative data and experimental methodologies for a technical audience.

Chemical Identity and Structure

1-Decyl-3-methylimidazolium chloride is an organic salt belonging to the imidazolium class of ionic liquids.^[1] It is characterized by a positively charged imidazolium ring with a methyl and a decyl substituent, and a chloride anion.^[1] This amphiphilic structure, with a polar imidazolium head and a nonpolar decyl tail, is responsible for its unique properties and diverse applications.^[2]

Below is the chemical structure of **1-Decyl-3-methylimidazolium chloride**:

Caption: Chemical structure of **1-Decyl-3-methylimidazolium chloride**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-decyl-3-methylimidazol-3-ium chloride[1][2]
CAS Number	171058-18-7[2][3]
Molecular Formula	C ₁₄ H ₂₇ ClN ₂ [1][4]
Molecular Weight	258.83 g/mol [1][2][4]
SMILES String	CCCCCCCCCN1C=C--INVALID-LINK--C.[Cl-] [5]
InChI Key	HTZVLLVRJHAJJF-UHFFFAOYSA-M[2][6]

Physicochemical Properties

1-Decyl-3-methylimidazolium chloride is typically a colorless to light yellow viscous liquid at room temperature.[4][7] Its physical and chemical properties are summarized in the table below.

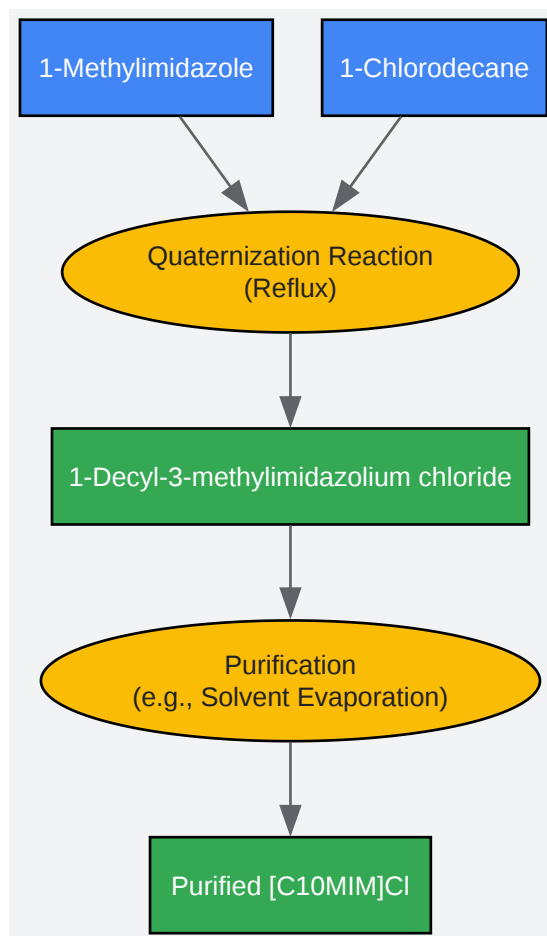
Table 2: Physicochemical Data

Property	Value
Appearance	Colorless to slightly yellow liquid[4][7]
Density	0.99 g/mL (at 25 °C)[4][5]
Melting Point	37 °C[5]
Refractive Index	n _{20/D} 1.50[4]
Water Solubility	Soluble[7]
Thermal Stability	Stable up to 300°C[7]

Synthesis and Experimental Protocols

The most common method for synthesizing **1-Decyl-3-methylimidazolium chloride** is through the quaternization of 1-methylimidazole with 1-chlorodecane.[2][5][8] This is a type of N-

alkylation reaction.[2]



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Caption: General synthesis workflow for **1-Decyl-3-methylimidazolium chloride**.

A typical laboratory-scale synthesis protocol is as follows:

- **Reactant Preparation:** Equimolar amounts of 1-methylimidazole and 1-chlorodecane are used. For instance, 40 mmol (3.24 g) of 1-methylimidazole and 40 mmol of 1-chlorodecane.
- **Reaction:** The reactants are mixed, often without a solvent, and heated under reflux. The reaction progress can be monitored by techniques such as thin-layer chromatography.
- **Purification:** After the reaction is complete, the resulting product is purified. This often involves removing any unreacted starting materials by washing with a suitable solvent (e.g., ethyl acetate). The final product is then dried under vacuum to remove any residual solvent.

Spectral Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a key technique for characterizing the structure of **1-Decyl-3-methylimidazolium chloride**.

- ^1H NMR: The ^1H NMR spectrum will show characteristic peaks for the protons on the imidazolium ring, the methyl group, and the decyl chain. The chemical shift of the proton at the C2 position of the imidazolium ring is particularly sensitive to the solvent environment and ion pairing.[9]
- ^{13}C NMR: The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule.

Detailed NMR studies have been conducted to investigate the effects of different solvents on the ion pairing of $[\text{C10MIM}]\text{Cl}$. [9] For experimental details on NMR sample preparation, a common procedure involves drying the ionic liquid under vacuum at an elevated temperature (e.g., 333 K for 24 hours) and preparing solutions in deuterated solvents within NMR tubes.[9]

Applications in Research and Development

The unique properties of **1-Decyl-3-methylimidazolium chloride** make it a versatile compound in various fields.

Table 3: Applications of **1-Decyl-3-methylimidazolium chloride**

Field	Application
Green Chemistry	A greener alternative to volatile organic solvents in chemical reactions. [4]
Electrochemistry	Used as an electrolyte in batteries and supercapacitors due to its ionic conductivity and wide electrochemical window. [2] [4] [7]
Catalysis	Acts as a catalyst and a solvent in organic synthesis, potentially increasing reaction rates and yields. [2] [7]
Nanomaterial Synthesis	Functions as a structure-directing agent in the synthesis of mesoporous materials and nanoparticles. [2]
Biotechnology	Employed in the extraction and purification of biomolecules and as a protein stabilizer. [4] [7]
Pharmaceuticals	Investigated as a drug delivery agent and as a solubilizer for poorly soluble drugs. [7]
Surfactant	Its amphiphilic nature allows it to act as a surfactant. [2] [7]

Safety and Handling

1-Decyl-3-methylimidazolium chloride is classified as an irritant. Proper safety precautions should be taken when handling this chemical.

Table 4: GHS Hazard Information

Hazard Class	Hazard Statement
Skin irritation (Category 2)	H315: Causes skin irritation [1] [3]
Eye irritation (Category 2)	H319: Causes serious eye irritation [1] [3]
Specific target organ toxicity - single exposure (Category 3)	H335: May cause respiratory irritation [1] [3]

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and a lab coat.[3]
- Handling: Avoid contact with skin, eyes, and inhalation of vapors.[3] Use in a well-ventilated area or under a fume hood.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[10] It may be hygroscopic and moisture-sensitive.

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